

cupric bromide CAS number and chemical identifiers

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An In-depth Technical Guide to the Chemical Identifiers of Cupric Bromide

For researchers, scientists, and professionals in drug development, the precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the core chemical identifiers for **cupric bromide** (Copper(II) bromide), an important compound utilized in various chemical syntheses and applications.

Chemical Identity of Cupric Bromide

Cupric bromide, known systematically as copper(II) bromide, is an inorganic compound with the chemical formula CuBr₂.[1] It consists of one copper atom in the +2 oxidation state and two bromide ions.[1] The compound typically appears as grayish-black, deliquescent crystals.[2][3]

Data Presentation: Chemical Identifiers

The following table summarizes the key chemical identifiers for **cupric bromide**, providing a quick reference for database searches and regulatory documentation.



Identifier Type	Value
CAS Number	7789-45-9[2][3][4]
PubChem CID	24611[2][5][6]
InChI	InChl=1S/2BrH.Cu/h2*1H;/q;;+2/p-2[2][4][7]
InChlKey	QTMDXZNDVAMKGV-UHFFFAOYSA-L[2][4][7]
SMILES	[Cu+2].[Br-].[Br-][2][4]
Canonical SMILES	INVALID-LINKBr[4][5]
IUPAC Name	copper;dibromide[4] or dibromocopper[8][9]
Chemical Formula	CuBr ₂ [1][2][3]
EC Number	232-167-2[2][5]
UNII	1KC430K0ZN[2][5]

Experimental Protocols

While this guide focuses on the chemical identifiers of **cupric bromide**, it is important to note its role in various experimental procedures. It is commonly used as a brominating agent in organic synthesis and as a catalyst in cross-coupling reactions and polymerization processes.

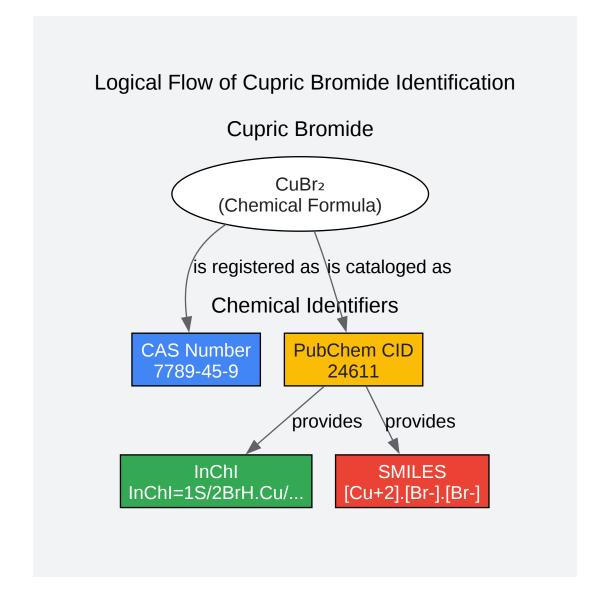
[2] Detailed experimental protocols for these applications can be found in relevant chemical literature and databases. For instance, a common preparation method involves the reaction of copper(II) oxide with hydrobromic acid.[4][8]

 $CuO + 2HBr \rightarrow CuBr_2 + H_2O$

Visualization of Chemical Identification

The following diagram illustrates the logical relationship between the core chemical identifiers of **cupric bromide**, providing a clear visual representation of how a single chemical substance is cataloged across different chemical information systems.





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